

# Essential Safety and Handling Protocols for FL-104 Solvent Degreaser

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## Compound of Interest

Compound Name: FL104

Cat. No.: B1672751

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This guide provides immediate, essential safety and logistical information for the proper handling and disposal of FL-104, a solvent degreaser. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Personal Protective Equipment (PPE)

When handling FL-104, it is crucial to use the appropriate personal protective equipment to prevent exposure and ensure safety. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety glasses	Should be worn to protect against splashes.
Skin	Protective gloves	Nitrile gloves are recommended. For potentially heavy exposure, chemical protective gloves (e.g., PVC) should be worn. <a href="#">[1]</a>
Body	Protective clothing	Overalls or other protective clothing should be worn when there is a risk of exposure. <a href="#">[2]</a>
Respiratory	NIOSH approved respirator	Required if airborne concentrations exceed exposure limits or if working in a poorly ventilated area. <a href="#">[1]</a>

## Operational Plan: Safe Handling and Use

Adherence to proper handling procedures is critical to minimize risks associated with FL-104.

Ventilation: Always use FL-104 in a well-ventilated area.[\[1\]](#)[\[2\]](#) Provide exhaust ventilation or other engineering controls to keep airborne concentrations of vapors below their respective occupational exposure limits.[\[1\]](#)

Handling Procedures:

- Avoid all personal contact, including inhalation of vapors or spray mists.[\[1\]](#)[\[2\]](#)
- Wear the protective clothing and equipment outlined in the PPE table.[\[2\]](#)
- Do not eat, drink, or smoke when handling the product.[\[2\]](#)
- Keep the container in a cool, well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)

- Store below 120°F (49°C).[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Use only non-sparking tools.[3]

#### First Aid Measures:

- If swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[3]
- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs, get medical advice/attention.[3]
- If in eyes: Flush eyes with cool, clean, low-pressure water for at least 15 minutes. Hold eyelids apart to ensure complete irrigation. Seek medical attention immediately.[1]
- If inhaled: Move the victim to fresh air. If not breathing, begin rescue breathing. If breathing is difficult, seek medical attention immediately.[1]

## Disposal Plan

Proper disposal of FL-104 and its containers is essential to protect the environment and comply with regulations.

- **Product Disposal:** If the product becomes contaminated and unusable, the resulting mixture may be classified as hazardous waste.[1] Dispose of the material at a licensed waste disposal site. Do not allow the material to enter drains or water courses.[2]
- **Container Disposal:** Pressurized containers should not be pierced or burned, even after use. [2] If safe, damaged cans should be placed in a container outdoors, away from all ignition sources, until the pressure has dissipated.[2] Undamaged cans should be gathered and stowed safely.[2] Collect residues and seal them in labeled drums for disposal.[2]

## Experimental Workflow: Handling FL-104

The following diagram illustrates the standard workflow for safely handling FL-104 in a laboratory setting.



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### FL-104 Safe Handling Workflow

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## References

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